Formulation of Citronellyl Acetate as an Insect Repellent: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Citronellyl Acetate*
CAS No.:	*150-84-5*
Cat. No.:	*B092600*

Get Quote

Abstract

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the formulation of **Citronellyl Acetate** as a topical insect repellent. **Citronellyl Acetate**, a naturally occurring monoterpenoid ester found in various essential oils, presents a promising alternative to synthetic repellents.[1] This guide details its chemical and physical properties, discusses formulation strategies for various delivery systems (lotions, sprays, and creams), and provides standardized protocols for efficacy and safety evaluation. The content is structured to provide not only procedural steps but also the scientific rationale behind formulation and testing choices, ensuring a robust and scientifically sound development process.

Introduction: The Scientific Rationale for **Citronellyl Acetate** as an Insect Repellent

The growing demand for effective and safe alternatives to synthetic insect repellents has spurred research into plant-based compounds. **Citronellyl Acetate** ($C_{12}H_{22}O_2$), the acetate ester of citronellol, is a key constituent of essential oils from plants like citronella grass and

© 2026 BenchChem. All rights reserved.

geranium, which have long been recognized for their insect-repelling properties.[1] While the parent alcohol, citronellol, and the related aldehyde, citronellal, have been more extensively studied, **Citronellyl Acetate** offers potential advantages in terms of its pleasant fruity, rosy scent and its chemical stability.[2]

The mechanism of action for many terpenoids involves interaction with the olfactory receptors of insects, effectively masking the chemical cues that attract them to a host.[3][4] It is hypothesized that **Citronellyl Acetate** functions similarly, disrupting the insect's ability to locate a host for a blood meal.

A significant challenge in formulating natural repellents is the high volatility of the active ingredients, which can lead to a short duration of protection.[1] Therefore, a primary focus of this guide is to present formulation strategies that enhance the longevity of **Citronellyl Acetate**'s repellent effect on the skin.

Physicochemical Properties of **Citronellyl Acetate**

A thorough understanding of the physicochemical properties of **Citronellyl Acetate** is fundamental to developing stable and effective formulations.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
Molecular Formula	$C_{12}H_{22}O_2$	[5]
Molecular Weight	198.30 g/mol	[5]
Appearance	Colorless liquid	[2][6]
Odor	Fruity, rosy, with citrus facets	[2][7]
Boiling Point	229-240 °C	[5][6]
Vapor Pressure	0.019388 mm Hg @ 23 °C	[7]
Solubility	Soluble in alcohol and fixed oils; insoluble in water, glycerol, and propylene glycol.	[1]
LogP (Octanol/Water Partition Coefficient)	4.22	[7]
Stability	Generally stable; may form acetic acid over time.	[6]

The low vapor pressure relative to some other monoterpenes suggests a degree of persistence, yet its volatility still necessitates formulation strategies to extend its efficacy. Its solubility profile indicates that it is well-suited for formulation in oil-in-water emulsions (lotions, creams) or alcohol-based sprays.

Formulation Development: From Bench to Bottle

The choice of formulation will depend on the desired product characteristics, such as feel, ease of application, and duration of protection. Below are detailed protocols for developing lotion, spray, and cream formulations.

General Excipient Selection

The following table outlines common excipients for topical repellent formulations. Compatibility with **Citronellyl Acetate** should be confirmed during pre-formulation studies.

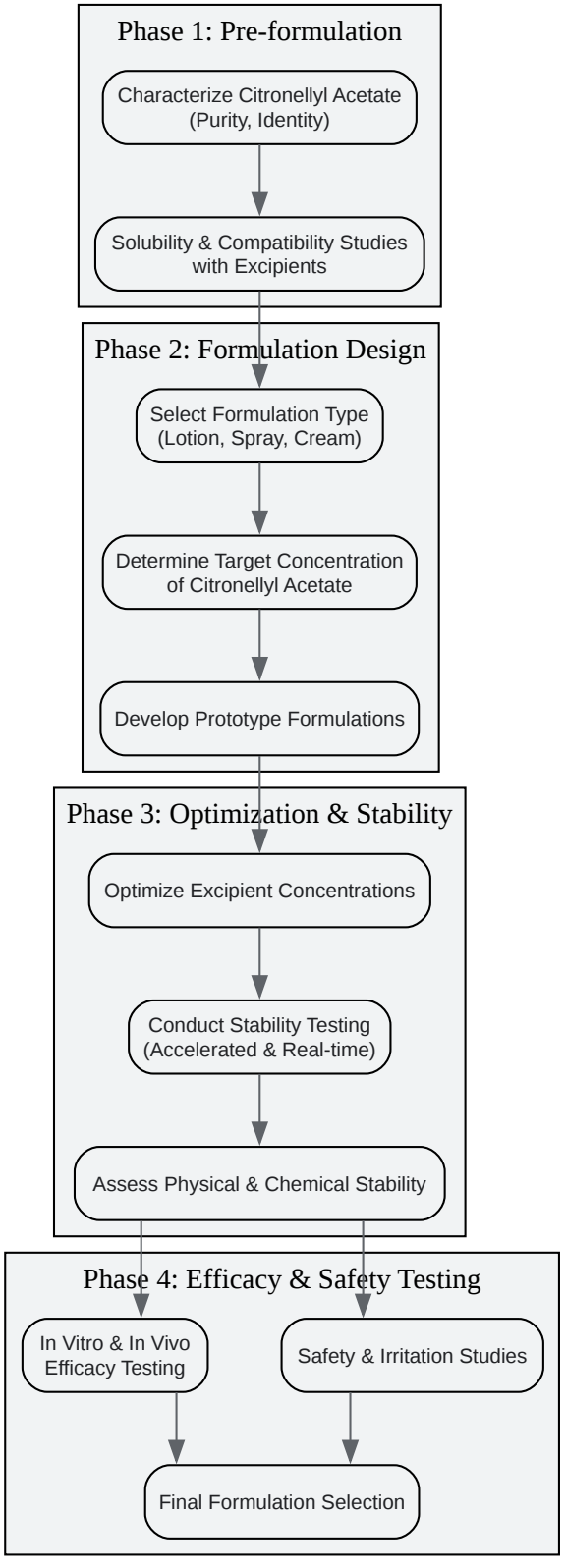
© 2026 BenchChem. All rights reserved.

Excipient Class	Examples	Function
Solvents/Carriers	Ethanol, Isopropyl Alcohol, Water, Mineral Oil, Vegetable Oils (e.g., Coconut, Soybean)	Dissolve or disperse the active ingredient and other excipients.
Emulsifiers	Cetearyl Alcohol, Glyceryl Stearate, Polysorbate 20, Sorbitan Oleate	Create stable oil-in-water or water-in-oil emulsions for lotions and creams.
Thickeners/Gelling Agents	Carbomer, Xanthan Gum, Hydroxyethylcellulose	Increase viscosity to create desired consistency for lotions and creams.
Emollients	Glycerin, Propylene Glycol, Shea Butter, Dimethicone	Moisturize and soften the skin, improving the feel of the product.
Film Formers	PVP, Acrylates Copolymers	Form a thin film on the skin to help retain the active ingredient.
Fixatives	Vanillin, Benzyl Benzoate	Reduce the volatility of the active ingredient, prolonging its effect.
Preservatives	Phenoxyethanol, Parabens, Sodium Benzoate, Potassium Sorbate	Prevent microbial growth in the formulation.
pH Adjusters	Citric Acid, Sodium Hydroxide, Triethanolamine	Adjust the pH of the formulation to be compatible with the skin (typically pH 5.5-6.5).
Antioxidants	Tocopherol (Vitamin E), BHT	Prevent oxidation of the active ingredient and other excipients.

Experimental Workflow for Formulation Development

© 2026 BenchChem. All rights reserved.

The following diagram illustrates a logical workflow for the development of a **Citronellyl Acetate**-based insect repellent.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 1. A logical workflow for the development of a **Citronellyl Acetate**-based insect repellent.

Protocol: Oil-in-Water (O/W) Lotion Formulation

This protocol provides a starting point for a lotion formulation. The concentration of **Citronellyl Acetate** and other excipients should be optimized based on stability and efficacy testing.

Materials:

- **Citronellyl Acetate** (active ingredient)
- Cetearyl Alcohol (emulsifier, thickener)
- Glyceryl Stearate (emulsifier)
- Mineral Oil or Coconut Oil (oil phase)
- Glycerin (humectant)
- Xanthan Gum (thickener)
- Phenoxyethanol (preservative)
- Deionized Water (aqueous phase)
- Citric Acid/Sodium Hydroxide (for pH adjustment)

Procedure:

- Prepare the Oil Phase: In a heat-resistant beaker, combine Cetearyl Alcohol, Glyceryl Stearate, and the chosen oil. Heat to 70-75°C with gentle stirring until all components are melted and uniform.
- Add the Active: Once the oil phase is uniform, remove it from the heat and add the desired concentration of **Citronellyl Acetate**. Stir until fully dispersed.

© 2026 BenchChem. All rights reserved.

- Prepare the Aqueous Phase: In a separate beaker, disperse Xanthan Gum in Glycerin to form a slurry. Add this slurry to the deionized water with vigorous stirring to avoid clumping. Heat the aqueous phase to 70-75°C.
- Emulsification: Slowly add the oil phase to the aqueous phase while homogenizing at a moderate speed. Continue homogenization for 5-10 minutes to form a stable emulsion.
- Cooling: Allow the emulsion to cool to below 40°C with gentle stirring.
- Add Final Ingredients: Add the preservative (Phenoxyethanol) and any other temperature-sensitive additives.
- pH Adjustment: Check the pH of the lotion and adjust to 5.5-6.5 using Citric Acid or Sodium Hydroxide as needed.
- Final Mixing: Mix thoroughly until the lotion is uniform.

Protocol: Alcohol-Based Spray Formulation

Materials:

- **Citronellyl Acetate** (active ingredient)
- Ethanol (95%) (solvent)
- Glycerin (emollient, to reduce drying effect of alcohol)
- Deionized Water

Procedure:

- In a suitable mixing vessel, dissolve the desired amount of **Citronellyl Acetate** in ethanol with stirring.
- In a separate container, mix the glycerin with the deionized water.
- Slowly add the water/glycerin mixture to the alcohol/**Citronellyl Acetate** solution while stirring.

© 2026 BenchChem. All rights reserved.

- Continue stirring until the solution is clear and uniform.
- Package in a suitable spray bottle.

Protocol: Cream Formulation

The protocol for a cream is similar to that of a lotion, but with a higher concentration of the oil phase and/or thickening agents to achieve a more viscous consistency.

Key Differences from Lotion Protocol:

- Increase the concentration of Cetearyl Alcohol and Glyceryl Stearate.
- Consider adding a waxy component like Shea Butter or Beeswax to the oil phase for increased viscosity and emollience.
- The homogenization step may require higher shear to ensure a stable, thick emulsion.

Efficacy Testing: Proving Repellency

Standardized efficacy testing is crucial to validate the repellent properties of the formulation. The "arm-in-cage" test is a widely accepted laboratory method.

Arm-in-Cage Test Protocol

This protocol is adapted from the World Health Organization (WHO) guidelines for efficacy testing of mosquito repellents.

Objective: To determine the Complete Protection Time (CPT) of a topical repellent formulation against a specific mosquito species.

Materials:

- Test cages (e.g., 30x30x30 cm) containing 200-250 non-blood-fed, host-seeking female mosquitoes (e.g., Aedes aegypti or Anopheles gambiae), 5-10 days old.
- Test formulation of **Citronellyl Acetate**.
- Control formulation (vehicle without active ingredient).

© 2026 BenchChem. All rights reserved.

- Human volunteers (screened and informed consent obtained).
- Timer.
- Latex or nitrile gloves.

Procedure:

- Volunteer Preparation: Volunteers should avoid using any scented products (soaps, lotions, perfumes) for at least 24 hours prior to the test.
- Application of Repellent: Apply a standardized amount of the test formulation (e.g., 1 mL per 600 cm^2) evenly to the forearm of a volunteer, from the wrist to the elbow. The hand should be covered with a glove. A separate volunteer should be used for the control formulation.
- Exposure: After a 30-minute acclimation period, the volunteer inserts their treated forearm into the mosquito cage for a specified duration (e.g., 3 minutes).
- Observation: During the exposure period, an observer counts the number of mosquitoes that land on and/or attempt to bite the treated skin.
- Data Recording: The test is repeated at regular intervals (e.g., every 30 minutes) until the first confirmed bite occurs. The time from application to the first confirmed bite is recorded as the Complete Protection Time (CPT).
- Control: The control arm should be tested periodically to ensure the mosquitoes are actively host-seeking.

Data Analysis: The CPT for the **Citronellyl Acetate** formulation is compared to that of the control and, ideally, a positive control with a known repellent like DEET.

Safety and Toxicological Assessment

Ensuring the safety of a topical product is paramount. The following assessments are recommended.

Skin Irritation and Sensitization

© 2026 BenchChem. All rights reserved.

- Human Repeat Insult Patch Test (HRIPT): This is the gold standard for assessing the potential for a product to cause skin irritation and sensitization (allergic contact dermatitis). It involves repeated application of the product to the skin of human volunteers under controlled conditions.

- In Vitro Skin Irritation Tests: Using reconstructed human epidermis models can provide an initial assessment of irritation potential without the need for human testing.

While comprehensive toxicological data for **Citronellyl Acetate** as a standalone repellent is limited, it is known to be a potential skin irritant in some individuals.[5] Therefore, careful evaluation of the final formulation is essential.

Systemic Toxicity

For a new active ingredient, a full toxicological profile would be required, including acute oral and dermal toxicity, and repeated dose toxicity studies. However, as **Citronellyl Acetate** is a known fragrance ingredient with some existing safety data, a thorough literature review and risk assessment based on the expected dermal absorption from the final formulation may be sufficient for initial development.

Quality Control and Stability Testing

Maintaining the quality and stability of the final product is crucial for its efficacy and safety.

Analytical Methods for Quality Control

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the preferred method for identifying and quantifying **Citronellyl Acetate** in the formulation. It can also be used to detect any degradation products.

- High-Performance Liquid Chromatography (HPLC): HPLC can also be used for quantification, particularly for less volatile components or when derivatization is employed.

Protocol Outline for GC-MS Analysis:

- Sample Preparation: Extract the **Citronellyl Acetate** from the formulation matrix using a suitable solvent (e.g., hexane or ethyl acetate).

© 2026 BenchChem. All rights reserved.

- GC Separation: Inject the extract into a GC equipped with an appropriate column (e.g., a non-polar or mid-polar capillary column) to separate the components.
- MS Detection: The separated components are then introduced into a mass spectrometer for identification and quantification based on their mass spectra and retention times.

Stability Testing Protocol

Objective: To evaluate the physical and chemical stability of the formulation under various storage conditions.

Procedure:

- Sample Storage: Store samples of the final formulation in its intended packaging at different conditions:
  - Accelerated Stability: 40°C ± 2°C / 75% RH ± 5% RH for 3-6 months.
  - Real-Time Stability: 25°C ± 2°C / 60% RH ± 5% RH for the duration of the proposed shelf life.
- Testing Intervals: At specified time points (e.g., 0, 1, 3, 6 months for accelerated; 0, 3, 6, 9, 12, 18, 24 months for real-time), withdraw samples and evaluate the following parameters:
  - Physical Appearance: Color, odor, phase separation, viscosity.
  - pH.
  - Assay of Active Ingredient: Quantify the concentration of **Citronellyl Acetate** using a validated analytical method (e.g., GC-MS).
  - Microbial Content.

Conclusion and Future Directions

Citronellyl Acetate holds promise as a natural, effective, and pleasantly scented insect repellent. The formulation strategies and testing protocols outlined in this guide provide a robust framework for its development into a commercially viable product. Key to its success will

© 2026 BenchChem. All rights reserved.

be overcoming the challenge of its volatility to ensure a long duration of protection. Future research should focus on advanced delivery systems, such as microencapsulation, to control the release of **Citronellyl Acetate** and enhance its performance. Furthermore, studies on the synergistic effects of combining **Citronellyl Acetate** with other natural repellents could lead to even more effective and broad-spectrum protection against a range of biting insects.

References

- ScenTree. (n.d.). DL-**citronellyl acetate** (CAS N° 150-84-5).
- RIFM. (2021). RIFM fragrance ingredient safety assessment, **citronellyl acetate**, CAS Registry Number 150-84-5. Food and Chemical Toxicology, 159, 112710.
- Zhishang Chem. (n.d.). **Citronellyl Acetate** CAS 150-84-5.
- PubChem. (n.d.). **Citronellyl Acetate**.
- MedChemExpress. (n.d.). **Citronellyl acetate**.
- IFF. (n.d.). **Citronellyl Acetate**.
- The Good Scents Company. (n.d.). **citronellyl acetate**.
- PubMed. (2022). RIFM fragrance ingredient safety assessment, **citronellyl acetate**, CAS Registry Number 150-84-5.
- European Commission. (n.d.). Annex I: Clinical evidence regarding sensitisation to individual fragrance chemicals and to natural extracts.
- CP Lab Safety. (n.d.). Reagent, **Citronellyl acetate**, 100 grams, each.
- SpecialChem. (n.d.). IFF - **Citronellyl Acetate**.
- ResearchGate. (n.d.). Terpenes: Natural Products for Controlling Insects of Importance to Human Health—A Structure-Activity Relationship Study.
- Frontiers. (2018). Understanding Synergistic Toxicity of Terpenes as Insecticides: Contribution of Metabolic Detoxification in Musca domestica.
- Foreverest Resources Ltd. (n.d.). **Citronellyl Acetate**.
- CDC. (2008). Updated Information regarding Insect Repellents.
- Wikipedia. (n.d.). Plant communication.
- Nature. (2021). A dual-target molecular mechanism of pyrethrum repellency against mosquitoes.
- ResearchGate. (n.d.). Mode of action of insect repellents.
- PubMed. (1998). Production of **citronellyl acetate** in a fed-batch system using immobilized lipase.
- MDPI. (n.d.). Design of a Foam-Actuated Nano-Emulgel for Perioceutic Drug Delivery: Formulation, Characterization, and Antimicrobial Efficacy.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Plant-based insect repellents: a review of their efficacy, development and testing - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Mosquito-repellent controlled-release formulations for fighting infectious diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Advances in mosquito repellents: effectiveness of citronellal derivatives in laboratory and field trials - PMC [pmc.ncbi.nlm.nih.gov]
- 4. biodiversitylibrary.org [biodiversitylibrary.org]
- 5. scienceopen.com [scienceopen.com]
- 6. mdpi.com [mdpi.com]
- 7. Formulation and Evaluation of Controlled Release Herbal Mosquito Repellent Gel Containing Encapsulated Essential Oils Obtained from Natural Sources Indigenous to Northeast India [wisdomlib.org]
- To cite this document: BenchChem. [Formulation of Citronellyl Acetate as an Insect Repellent: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092600/docs#formulation-of-citronellyl-acetate-as-an-insect-repellent-application-notes-and-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.